

Application Note: Sodium 2-amino-4-nitrophenolate in Biostimulant Formulations

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Sodium 2-amino-4-nitrophenolate

CAS No.: 61702-43-0

Cat. No.: B1310074

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Executive Summary

Sodium 2-amino-4-nitrophenolate (S2A4N) is a specialized phenolic compound utilized in advanced biostimulant formulations. While often marketed alongside or confused with the standard "Sodium Nitrophenolate" complex (Atonik), S2A4N represents a reduced metabolite analog. Its chemical structure contains both an amino (-NH₂) and a nitro (-NO₂) group, distinguishing it from the purely nitro-substituted phenolics (e.g., Sodium p-nitrophenolate).

This guide elucidates the role of S2A4N as a "direct-action" metabolic enhancer. Unlike standard nitrophenolates that plants must metabolically reduce, S2A4N is hypothesized to bypass initial enzymatic reduction steps, potentially offering rapid induction of cytoplasmic streaming and auxin-like activity.

Chemical Identity & Properties

Before formulation, verification of the active ingredient (AI) identity is critical due to frequent market confusion with standard nitrophenolates.

Property	Specification	Notes
Chemical Name	Sodium 2-amino-4-nitrophenolate	Distinct from Sodium 4-nitrophenolate
CAS Number	61702-43-0	Critical for Regulatory Compliance
Molecular Formula	C ₆ H ₅ N ₂ NaO ₃	MW: 176.11 g/mol
Appearance	Reddish-brown to dark orange crystal/powder	Highly hygroscopic
Solubility	>20 g/L in Water (20°C)	Soluble in polar solvents (Methanol, Ethanol)
pH Stability	Stable at pH 7.0 – 11.0	Precipitates as free acid at pH < 5.0
Mode of Action	Cytoplasmic streaming accelerator; Auxin synergist	Bio-mimetic of phenolic metabolites

Mechanism of Action: The "Metabolic Bypass" Hypothesis

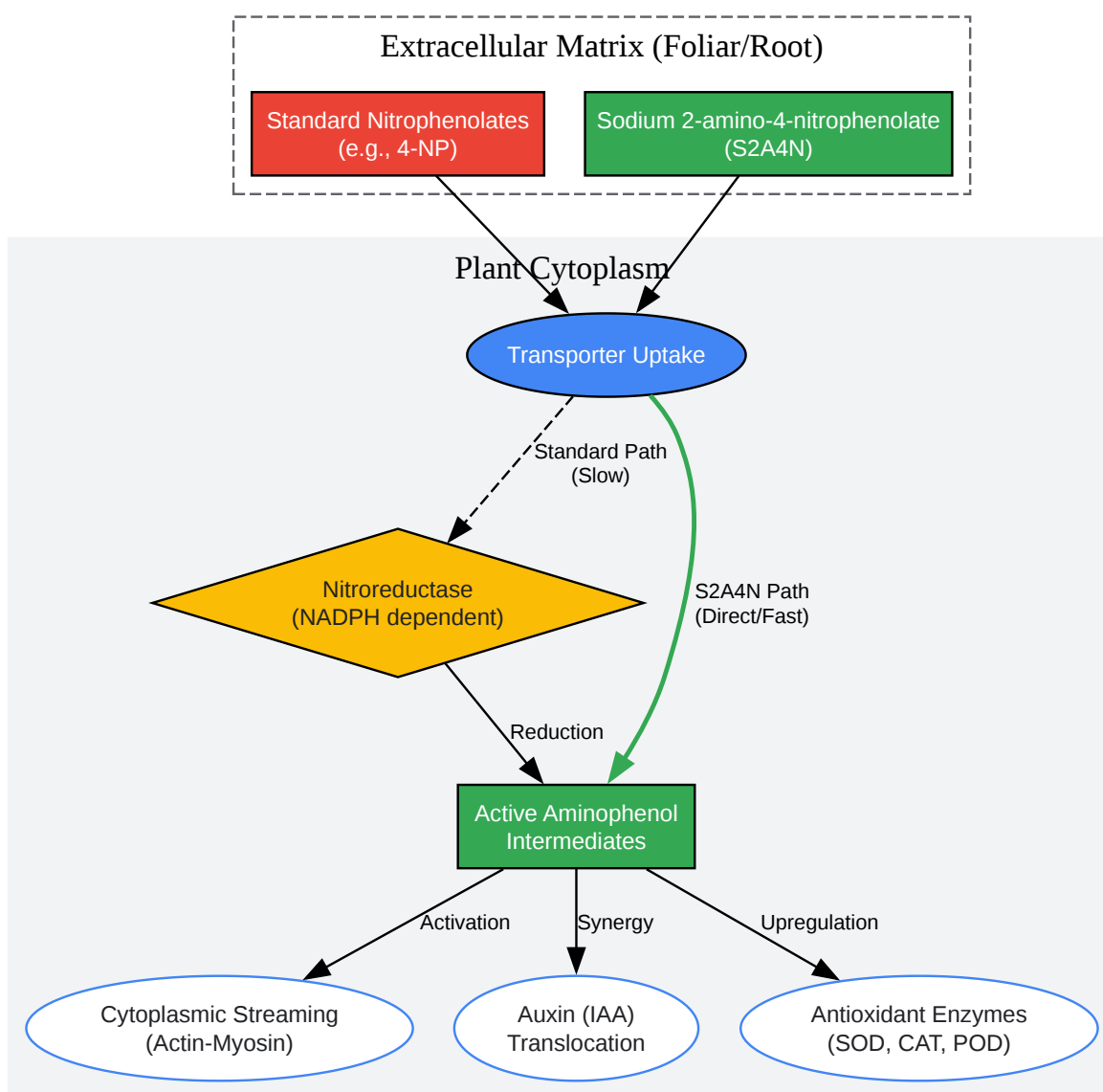
Standard nitrophenolates (e.g., 4-nitrophenol) function by being taken up by the plant cell and reduced to aminophenols via nitroreductases. These aminophenols are the active agents that modulate auxin flow and antioxidant activity.

S2A4N Advantage: As a pre-existing amino-nitrophenol, S2A4N theoretically bypasses the high-energy reduction step required for standard nitrophenolates. This allows for:

- **Rapid Bioavailability:** Immediate integration into metabolic signaling.
- **Energy Conservation:** The plant expends less NADPH reducing the compound.
- **Cytoplasmic Streaming:** Direct stimulation of protoplasmic flow, enhancing nutrient translocation.

Visualization: Signaling Pathway

The following diagram illustrates the entry and activation pathway of S2A4N compared to standard nitrophenolates.



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Figure 1: Proposed Mechanism of Action showing S2A4N bypassing the enzymatic reduction step required for standard nitrophenolates.

Formulation Protocols

S2A4N is an alkaline salt. In formulation, maintaining pH is critical to prevent precipitation of the free phenol, which has low water solubility and bioavailability.

Protocol A: Preparation of a 2.0% SL (Soluble Liquid) Concentrate

Objective: Create a stable, water-soluble concentrate for foliar application.

Materials:

- **Sodium 2-amino-4-nitrophenolate** (98% TC)[1][2][3][4]
- Water (Deionized)
- Surfactant (Non-ionic, e.g., Polysorbate 20 or Alkyl Polyglucoside)
- pH Adjuster (KOH or Citric Acid buffer)

Step-by-Step Procedure:

- Solvent Preparation: Charge the mixing vessel with 80% of the required deionized water. Heat to 40°C to facilitate rapid dissolution.
- Active Addition: Slowly add 20.5 g of **Sodium 2-amino-4-nitrophenolate** (calculated for 98% purity to achieve 2% ai).
- Agitation: Stir at 400 RPM for 15 minutes until the solution is clear and dark orange/red.
- pH Check: Measure pH. It should be alkaline (~8.5 – 9.5).
 - Critical Control Point: If pH < 7.5, add 0.1M KOH dropwise. Do not allow pH to drop below 7.0, or the active will protonate and precipitate.
- Adjuvant Addition: Add 1-2% w/v non-ionic surfactant to improve leaf wetting. Avoid cationic surfactants which may salt-out the phenolic anion.

- Final Volume: Top up with water to 1000 mL. Filter through a 10µm mesh to remove insolubles.

Analytical Quantification (HPLC Method)

To ensure product integrity, you must validate the concentration of S2A4N and distinguish it from potential impurities (like 2,4-dinitrophenol).

Method Parameters:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 150mm, 5µm).
- Mobile Phase:
 - A: 0.1% Phosphoric Acid in Water.
 - B: Acetonitrile.
 - Gradient: 0-5 min (10% B), 5-15 min (Linear to 60% B).
- Flow Rate: 1.0 mL/min.
- Detection: UV-Vis at 280 nm (characteristic for aminophenols) and 315 nm (nitro group).
- Standard Preparation: Dissolve 10 mg pure S2A4N in 10 mL Methanol (stock), dilute to 50 ppm with mobile phase A.

Biological Validation: Seed Germination Bioassay

This protocol validates the biostimulant activity of the formulated product.

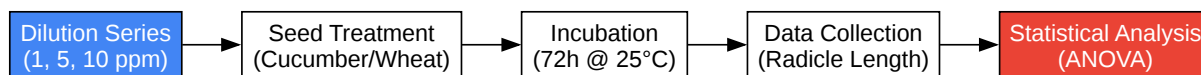
Protocol B: Rapid Radicle Elongation Assay (Cucumber)

Rationale: Cucumber (*Cucumis sativus*) is highly sensitive to phenolic auxins.

- Preparation: Prepare dilutions of the 2.0% SL formulation to achieve final concentrations of 1 ppm, 5 ppm, and 10 ppm active ingredient.
 - Control: Distilled water.

- Toxic Control: 100 ppm (to check for overdose toxicity).
- Incubation: Place 20 seeds on filter paper in 90mm Petri dishes. Add 5 mL of the test solution.
- Growth: Incubate at 25°C in the dark for 72 hours.
- Measurement: Measure the length of the primary radicle.
- Success Criteria:
 - 1-5 ppm Treatment: Should show statistically significant increase (+15-20%) in radicle length vs. Control.
 - 100 ppm Treatment: May show stunting (typical bell-shaped dose-response curve for phenolics).

Workflow Visualization



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Figure 2: Standardized Bioassay Workflow for validation of biostimulant activity.

Safety & Regulatory Considerations

- Toxicity: While less toxic than dinitrophenols, S2A4N is a nitro-aniline derivative. It is harmful if swallowed or absorbed through skin. Standard PPE (gloves, goggles) is mandatory.
- Regulatory Status: Unlike the standard "Atonik" components (Sodium p-nitrophenolate, o-nitrophenolate, 5-nitroguaiacolate) which are Annex I listed in the EU, **Sodium 2-amino-4-nitrophenolate** (CAS 61702-43-0) may not be registered as a pesticide/biostimulant in all jurisdictions (e.g., EU/EPA).
- Advisory: Developers must verify local chemical inventory listings (TSCA, REACH) before commercial deployment. It is often classified as a "fertilizer additive" or "plant growth

promoter" in non-regulated markets.

References

- Przybysz, A., et al. (2014). "Biological mode of action of a nitrophenolates-based biostimulant: case study." *Frontiers in Plant Science*, 5, 713. [Link](#)
 - Context: Establishes the baseline mechanism for nitrophenolate biostimulants (
- Djanaguiraman, M., et al. (2009). "Nitrophenolates: A foliar spray to alleviate high temperature stress in cotton." *Journal of Agronomy and Crop Science*.
- ChemicalBook. "**Sodium 2-amino-4-nitrophenolate** (CAS 61702-43-0) Technical Data." [Link](#)
 - Context: Verification of chemical identity, physical properties, and CAS registry.
- Made-in-China / Agreenco. "Atonik 98% TC and **Sodium 2-amino-4-nitrophenolate** Market Listings." [Link](#)
 - Context: Evidence of commercial availability and marketing of this specific CAS as a biostimulant component.
- Stutte, C.A., & Clark, T.H. (1990). "Radiolabeled studies of Atonik uptake and metabolism." *Proceedings of the Plant Growth Regulator Society of America*. Context: Supports the hypothesis of metabolic reduction of nitro-groups to amino-groups in plant tissue.

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